

# 3-Ethoxyaniline: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Ethoxyaniline

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This document provides a comprehensive technical overview of the safety protocols and handling procedures for **3-Ethoxyaniline** (CAS No. 621-33-0). The information herein is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment. This guide consolidates critical data on physicochemical properties, toxicity, emergency procedures, and standardized experimental methodologies.

## Chemical and Physical Properties

**3-Ethoxyaniline**, also known as m-Phenetidine, is a dark red to light yellow liquid aromatic amine.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[2][3][4]
Molecular Weight	137.18 g/mol	[1][2][4][5]
CAS Number	621-33-0	[2]
Appearance	Dark red to light yellow liquid	[1][6][7]
Boiling Point	248 °C (478 °F) at 760 mmHg	[1][2][8]
Density	1.032 g/mL at 25 °C	[1][2][3][8]
Flash Point	113 °C (235.4 °F) - closed cup	[2][3]
Solubility in Water	1 to 5 mg/mL at 20 °C	[1][7][8]
Vapor Pressure	1 mmHg at 67.2 °C (153 °F)	[1][8]
Refractive Index	n <sub>20/D</sub> 1.566	[2][3]

## Hazard Identification and GHS Classification

**3-Ethoxyaniline** is classified as a toxic substance. The primary hazards are acute toxicity upon ingestion, dermal contact, or inhalation, and it may cause organ damage through prolonged or repeated exposure.[1][2]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed	
Acute Toxicity, Dermal (Category 3)	Danger	H311: Toxic in contact with skin	
Acute Toxicity, Inhalation (Category 3)	Danger	H331: Toxic if inhaled	
Specific Target Organ Toxicity, Repeated Exposure (Category 2)	Warning	H373: May cause damage to organs through prolonged or repeated exposure	

GHS classification data sourced from multiple notifications to the ECHA C&L Inventory.[\[1\]](#)

## Toxicology and Health Effects

Exposure to **3-Ethoxyaniline** can lead to serious health consequences. It is readily absorbed through the skin.[\[1\]](#) As with many aromatic amines, a principal symptom of systemic exposure is cyanosis (blue discoloration of the blood), indicating the formation of methemoglobin, which impairs the blood's ability to transport oxygen.[\[1\]](#)[\[9\]](#)

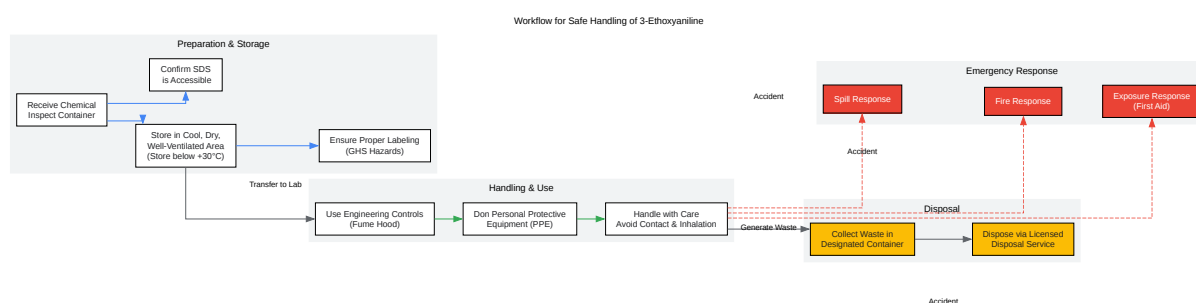
Summary of Toxicological Information:

Endpoint	Data	Reference
Acute Oral Toxicity	Category 3. Specific LD50 data for rats are not readily available in cited literature for 3-Ethoxyaniline. For the related isomer, 4-Ethoxyaniline, the LD50 (Oral, Rat) is 540 mg/kg.	[9][10]
Acute Dermal Toxicity	Category 3. Specific LD50 data are not available.	[10]
Acute Inhalation Toxicity	Category 3. Specific LC50 data are not available.	[10]
Symptoms of Exposure	Cyanosis, hypothermia, headache, drowsiness, vomiting, and nephritis (kidney inflammation). May cause irritation to the alimentary tract.	[1][8]
Chronic Effects	May cause damage to organs through prolonged or repeated exposure. Danger of cumulative effects.	[1][7]
Carcinogenicity	No component of this product at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	[9]
Mutagenicity	Mutation data has been reported.	[7]

Occupational Exposure Limits (OELs): As of the date of this document, no specific occupational exposure limits (OELs) have been established for **3-Ethoxyaniline** by major regulatory bodies such as OSHA, NIOSH, or ACGIH.[9] It is imperative to handle this substance with engineering controls and personal protective equipment sufficient to minimize all routes of exposure.

## Safe Handling and Storage Workflow

Proper handling and storage are critical to minimize the risks associated with **3-Ethoxyaniline**. The following diagram outlines the logical workflow from receipt of the chemical to its disposal.



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Caption: Logical workflow for the procurement, storage, handling, and disposal of **3-Ethoxyaniline**.

## Handling Precautions

- **Engineering Controls:** Always handle **3-Ethoxyaniline** in a well-ventilated area, preferably within a chemical fume hood.[9] Facilities must be equipped with an eyewash fountain and safety shower.

- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166.  
[\[2\]](#)
  - Hand Protection: Wear suitable chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.
  - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.
  - Respiratory Protection: If engineering controls are insufficient, use a respirator with a suitable filter for organic gases and vapors (e.g., type ABEK, EN14387).[\[2\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory area.

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[9\]](#)
- Protect from light and air; storage under an inert atmosphere is recommended.[\[4\]](#)[\[7\]](#)
- Keep away from sources of ignition, heat, flames, and sparks.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, acid anhydrides, isocyanates, and peroxides.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)

## Emergency Procedures

### First Aid Measures

Immediate medical attention is crucial in case of exposure.

- Ingestion: DO NOT induce vomiting. If the victim is conscious and not convulsing, give 1 or 2 glasses of water to dilute the chemical and IMMEDIATELY call a hospital or poison control center.[\[1\]](#)

- Inhalation: IMMEDIATELY move the exposed person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: IMMEDIATELY flood the affected skin with large amounts of water while removing and isolating all contaminated clothing. Gently wash the affected area thoroughly with soap and water. Seek immediate medical attention.[1]
- Eye Contact: First, check for and remove any contact lenses. IMMEDIATELY flush eyes with running water or normal saline solution for 20 to 30 minutes. Do not put any ointments or oils in the eyes without specific instructions from a physician. Transport the victim to a hospital immediately, even if no symptoms develop.[1]

## Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide, or Halon extinguisher to control fires involving this material.[1]
- Fire Hazards: The chemical is probably combustible.[1][7][8] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Remove all sources of ignition. Ensure adequate ventilation. Do not touch spilled material. Wear appropriate PPE as described in Section 4.1.
- Environmental Precautions: Prevent the chemical from entering drains or waterways.
- Containment and Cleanup: For small spills, use absorbent paper to pick up the liquid. Seal contaminated materials in a vapor-tight plastic bag for disposal. Wash the contaminated surface with ethanol followed by a soap and water solution.[1][8]
- Isolation: Isolate the spill or leak area in all directions for at least 50 meters (150 feet) for liquids.[1][8]

# Experimental Protocols for Safety Data Determination

The safety data presented in this guide are determined using standardized, internationally recognized experimental protocols. Below are summaries of the methodologies relevant to **3-Ethoxyaniline**.

## Acute Toxicity Testing

The GHS classifications for acute toxicity are derived from studies conducted according to OECD (Organisation for Economic Co-operation and Development) guidelines. These methods are designed to assess the adverse effects of a substance after a single exposure.

- OECD 423: Acute Oral Toxicity - Acute Toxic Class Method:
  - Principle: This is a stepwise procedure using a small number of animals (typically 3 female rats per step). It uses predefined doses (e.g., 5, 50, 300, 2000 mg/kg). The outcome of one step (mortality or survival) determines the dose for the next step.
  - Methodology: The substance is administered by gavage. Animals are observed for at least 14 days for signs of toxicity and mortality. The results allow the substance to be assigned to a GHS toxicity category rather than calculating a precise LD50 value.
- OECD 402: Acute Dermal Toxicity:
  - Principle: This test assesses toxicity following a single dermal application.
  - Methodology: The test substance is applied to a shaved area of the skin (approximately 10% of the body surface) of the test animal (e.g., rat or rabbit). The area is covered with a porous gauze dressing for a 24-hour exposure period. Animals are observed for 14 days for signs of toxicity and mortality. A limit test at a high dose (e.g., 2000 mg/kg) can be performed initially to determine if the substance has low toxicity.
- OECD 403: Acute Inhalation Toxicity:
  - Principle: This guideline evaluates the health hazards from short-term exposure to an airborne substance.



- Methodology: Animals (typically rats) are exposed for a defined period (usually 4 hours) to the test substance as a gas, vapor, or aerosol in an inhalation chamber. A series of concentrations are tested to determine the median lethal concentration (LC50). Animals are observed for at least 14 days post-exposure.

## Flash Point Determination

- ASTM D93: Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester:
  - Principle: This method determines the lowest temperature at which the application of an ignition source causes the vapors of a liquid specimen to ignite under controlled conditions. The "closed cup" method simulates conditions in a closed container.
  - Methodology: A brass test cup is filled with a specified amount of the sample and heated at a controlled rate while being stirred. An ignition source (a small flame) is periodically directed into the cup. The flash point is the temperature at which a flash appears on the surface of the liquid. This method is suitable for liquids with flash points between 40 °C and 370 °C.

## Boiling Point Determination

- OECD 103: Boiling Point:
  - Principle: This guideline describes several methods for determining the temperature at which a liquid's vapor pressure equals standard atmospheric pressure.
  - Methodology: Common methods include:
    - Ebulliometer: An apparatus that measures the boiling point of a liquid by measuring the temperature of the vapor-liquid equilibrium.
    - Dynamic Method: The liquid is heated in an apparatus, and the pressure is varied until boiling is observed. The temperature and pressure are recorded.
    - Distillation Method: The substance is distilled, and the temperature of the vapor is measured as it condenses. This is suitable for determining the boiling range of mixtures.

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